

In-Depth Technical Guide to the Calculated Molecular Weight of Lithium Acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium acrylate*

Cat. No.: *B087370*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the calculated molecular weight of **lithium acrylate**. The information herein is intended to support research and development activities where precise molecular weight is a critical parameter.

Chemical Formula and Elemental Composition

Lithium acrylate is an organic salt with the chemical formula $C_3H_3LiO_2$.^[1] This formula indicates that each molecule of **lithium acrylate** is composed of the following elements:

- Carbon (C): 3 atoms
- Hydrogen (H): 3 atoms
- Lithium (Li): 1 atom
- Oxygen (O): 2 atoms

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements present in **lithium acrylate** are:

- Lithium (Li): approximately 6.94 u^{[1][2][3]}

- Carbon (C): approximately 12.011 u
- Hydrogen (H): approximately 1.008 u^[4]
- Oxygen (O): approximately 15.999 u^[5]

The calculated molecular weight of **lithium acrylate** is determined as follows:

$(3 \times \text{Atomic Weight of C}) + (3 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of Li}) + (2 \times \text{Atomic Weight of O})$

$$(3 \times 12.011) + (3 \times 1.008) + (1 \times 6.94) + (2 \times 15.999) = 78.00 \text{ g/mol } [1]$$

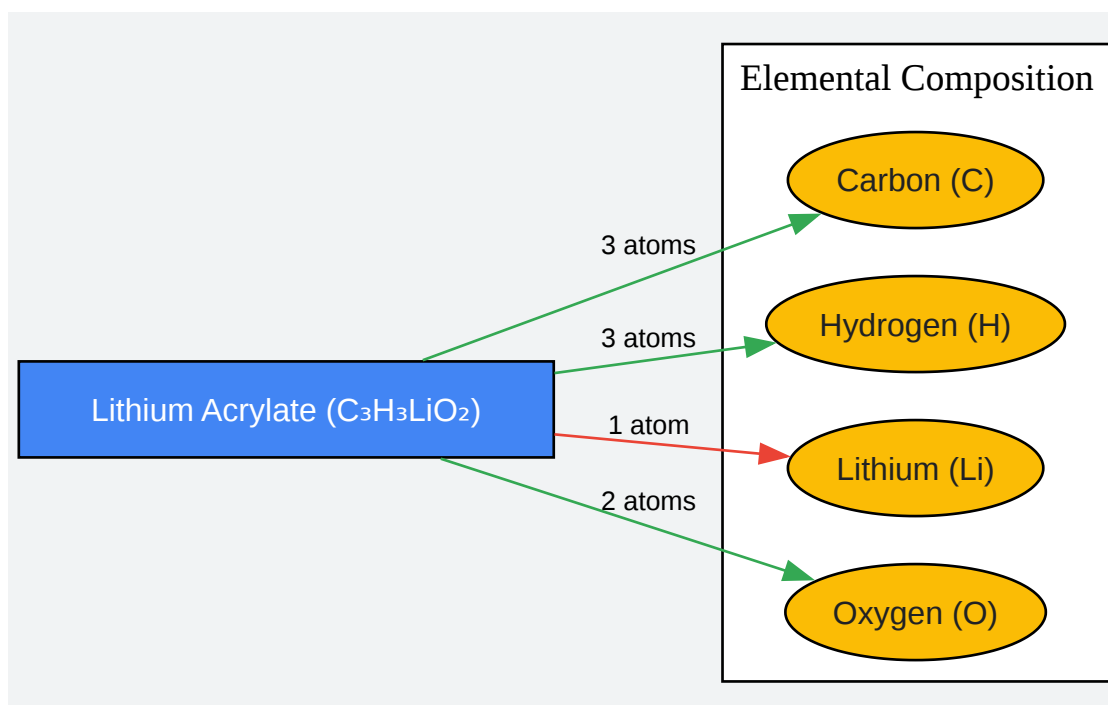
Data Presentation: Atomic and Molecular Weights

For clarity and ease of comparison, the quantitative data used in the molecular weight calculation is summarized in the table below.

Element	Symbol	Quantity	Atomic Weight (u)	Total Contribution (u)
Carbon	C	3	12.011	36.033
Hydrogen	H	3	1.008	3.024
Lithium	Li	1	6.94	6.94
Oxygen	O	2	15.999	31.998
Total	78.00			

Visualization of Elemental Composition

The following diagram illustrates the elemental composition of **lithium acrylate**, providing a clear visual representation of the atoms that constitute the molecule.



[Click to download full resolution via product page](#)

Caption: Elemental composition of **Lithium Acrylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lithium - Wikipedia [en.wikipedia.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 4. Hydrogen - Wikipedia [en.wikipedia.org]
- 5. Oxygen - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Calculated Molecular Weight of Lithium Acrylate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b087370#calculated-molecular-weight-of-lithium-acrylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com